

Subelliptenone G: A Technical Whitepaper

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Compound of Interest

Compound Name: Subelliptenone G

Cat. No.: B189810

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CAS Number: 162473-22-5

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

Subelliptenone G, a naturally occurring xanthone with the chemical name 1,4,5-trihydroxyxanthone, has been identified as a compound of interest due to its potential biological activities. Isolated from the root bark of *Garcinia subelliptica*, this molecule has demonstrated notable superoxide scavenging and antiplasmodial properties. This technical guide provides a comprehensive overview of the current knowledge on **Subelliptenone G**, including its physicochemical properties, biological activities, and proposed mechanisms of action. Detailed experimental methodologies for the isolation and synthesis of related compounds, as well as for the evaluation of its biological activities, are presented. This document aims to serve as a valuable resource for researchers and professionals engaged in the exploration of novel therapeutic agents.

Physicochemical Properties

Subelliptenone G is a polyhydroxylated xanthone with a core tricyclic structure. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	162473-22-5	[1][2][3]
Molecular Formula	C ₁₃ H ₈ O ₅	[2][3]
Molecular Weight	244.2 g/mol	[3]
Chemical Name	1,4,5-Trihydroxyxanthone	
Synonyms	Subelliptenone G	[3]
Natural Source	Garcinia subelliptica (Root Bark)	

Biological Activities and Mechanism of Action

Subelliptenone G has been reported to exhibit two primary biological activities: superoxide scavenging and antiplasmodial activity. While specific quantitative data (e.g., IC₅₀ values) for **Subelliptenone G** are not readily available in the public domain, the activities of related polyhydroxylated xanthenes provide significant insights into its potential efficacy and mechanisms of action.

Superoxide Scavenging Activity

Subelliptenone G has been identified as a superoxide anion scavenger.[1] The antioxidant activity of trihydroxyxanthenes is attributed to their ability to donate hydrogen atoms from their hydroxyl groups to free radicals, thereby neutralizing them. The resulting xanthone radical is stabilized by resonance, making the parent molecule an effective antioxidant.

Proposed Mechanism of Superoxide Scavenging:

The mechanism involves the transfer of a hydrogen atom from one of the hydroxyl groups of **Subelliptenone G** to the superoxide radical (O₂⁻), forming hydrogen peroxide (H₂O₂) and a **Subelliptenone G** radical. This radical is stabilized through delocalization of the unpaired electron across the aromatic system.

Proposed mechanism of superoxide scavenging by **Subelliptenone G**.

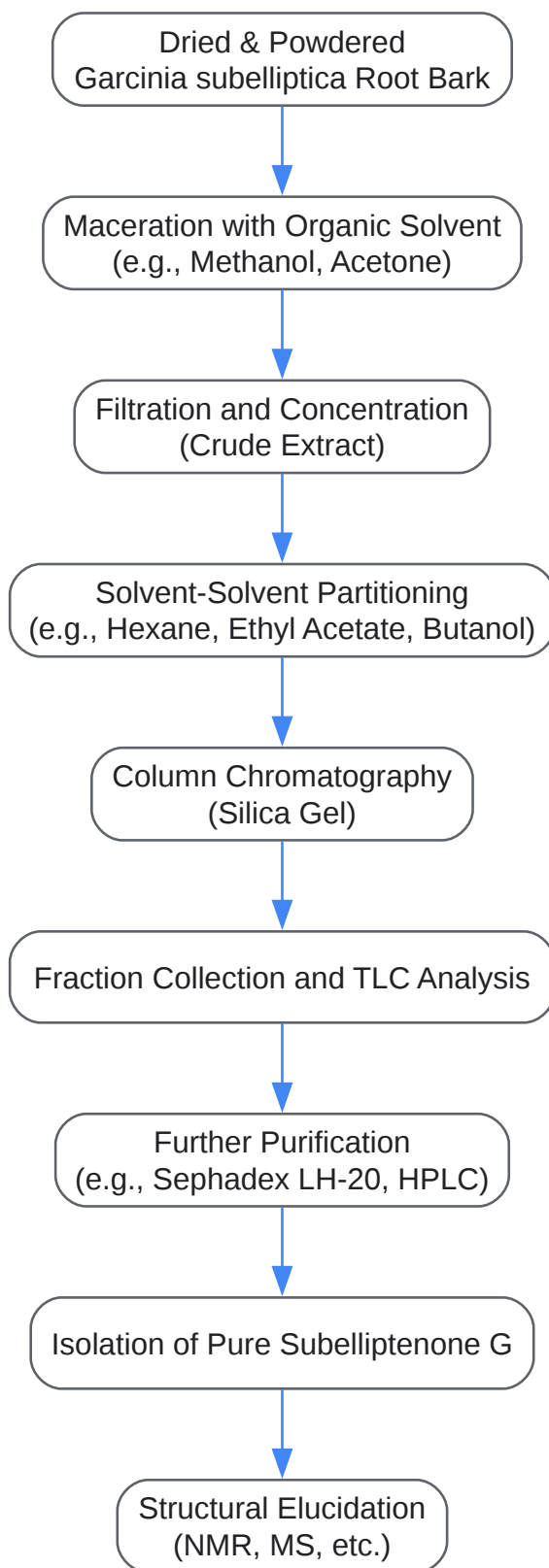
Antiplasmodial Activity

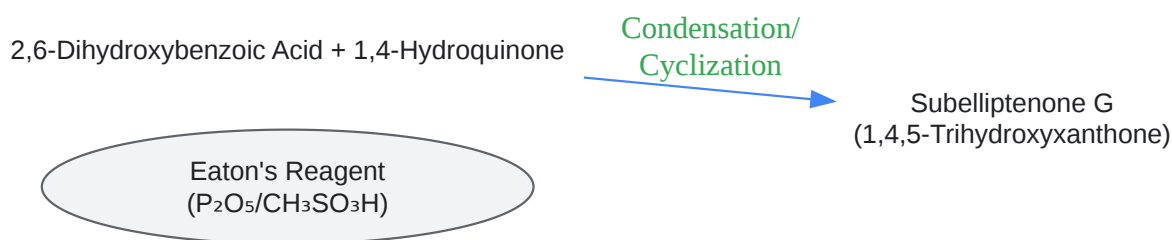
While direct antiplasmodial data for **Subelliptenone G** is limited, "subelliptenone" has been reported to be active against the 3D7 strain of *Plasmodium falciparum*. The proposed mechanism of action for the antiplasmodial activity of hydroxyxanthenes is the inhibition of heme polymerization in the malaria parasite.

Proposed Mechanism of Action: Inhibition of Heme Polymerization

During its intraerythrocytic stage, the malaria parasite digests hemoglobin, releasing large quantities of toxic free heme. The parasite detoxifies this heme by polymerizing it into an insoluble crystalline pigment called hemozoin. Hydroxyxanthenes are believed to inhibit this polymerization process, leading to an accumulation of toxic free heme, which in turn induces oxidative stress and parasite death.







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References

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